

Safety and handling guidelines for Ammonium tetrachloroaurate(III) hydrate

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Compound of Interest

Compound Name: *Ammonium tetrachloroaurate(III) hydrate*

Cat. No.: *B083621*

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An In-depth Technical Guide to the Safe Handling of **Ammonium Tetrachloroaurate(III) Hydrate**

For Researchers, Scientists, and Drug Development Professionals

Ammonium tetrachloroaurate(III) hydrate is a valuable compound in various research and development applications, including the synthesis of gold nanoparticles and alloy films.^{[1][2]} However, its hazardous nature necessitates strict adherence to safety and handling protocols to mitigate risks in the laboratory. This guide provides a comprehensive overview of the essential safety measures, emergency procedures, and handling guidelines for this compound.

Chemical and Physical Properties

Ammonium tetrachloroaurate(III) hydrate is an orange-yellow crystalline solid.^[1] It is slightly soluble in water and ethanol.^[1]

Property	Value
Molecular Formula	$(\text{NH}_4)\text{AuCl}_4 \cdot x\text{H}_2\text{O}$ [3]
Molar Mass	356.82 g/mol (anhydrous) [4] [5]
Appearance	Orange-yellow crystalline solid [1] [2]
Solubility	Slightly soluble in water and ethanol [1]
Decomposition Temperature	Decomposes in air at 230-350 °C [1]

Hazard Identification and Classification

This compound is classified as hazardous. The primary routes of exposure are inhalation of dust, skin contact, and eye contact.[\[6\]](#)

Hazard Classification	GHS Hazard Statement
Skin Corrosion/Irritation	H315: Causes skin irritation [3]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation [3]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation [3]
Corrosive to Metals	Category 1 [7]

Signal Word: Warning[\[3\]](#)

Hazard Pictogram:

- GHS07 (Exclamation Mark)[\[3\]](#)

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to ensure safety.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, especially when dust formation is possible.[\[4\]](#)[\[7\]](#)

- Provide safety shower and eye-wash facilities in the immediate work area.[\[4\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Ammonium tetrachloraurate(III) hydrate**.

PPE Type	Specification
Eye/Face Protection	Safety goggles with side protection or a face shield. [3] [8]
Skin Protection	Chemical-resistant gloves (tested according to EN 374). [3] A lab coat or apron is also required. [9]
Respiratory Protection	A particulate filter respirator (e.g., P2) is necessary if dust is generated. [3]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[10\]](#)
- Do not breathe dust.[\[3\]](#)[\[7\]](#)
- Wash hands thoroughly after handling and before breaks.[\[3\]](#)[\[4\]](#)
- Keep away from food, drink, and animal feedingstuffs.[\[3\]](#)

Storage Conditions

- Store in a dry, well-ventilated place.[\[3\]](#)[\[7\]](#)
- Keep the container tightly closed.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Recommended storage temperature is between 15–25 °C.[\[3\]](#)
- Store away from incompatible materials such as strong bases and oxidizing agents.[\[7\]](#)

- Crucial Note: The action of ammonia or ammonium salts on gold salts can form "fulminating gold," an explosive compound sensitive to heat, friction, and impact.[\[10\]](#)

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If they feel unwell, call a POISON CENTER or doctor. [3] [7]
Skin Contact	Take off contaminated clothing immediately. Rinse the skin with plenty of water or shower. If skin irritation occurs, consult a physician. [3] [4] [7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice from an ophthalmologist. [3] [4] [7]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately. [3] [7]

Accidental Release Measures

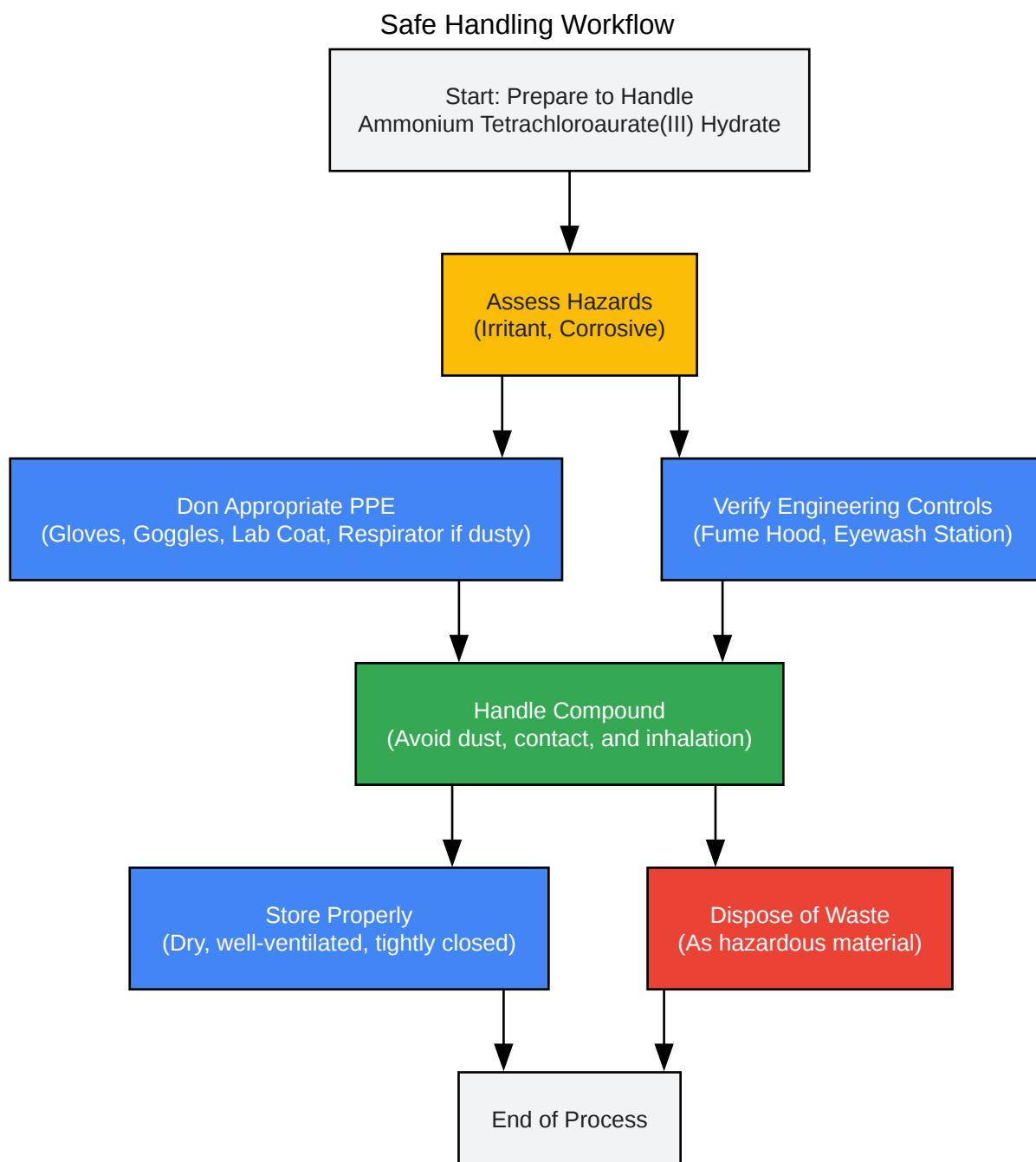
- For non-emergency personnel: Avoid contact with the substance and do not breathe the dust.[\[3\]](#)
- Containment: Cover drains to prevent entry into the sewer system.[\[3\]](#)
- Clean-up: Mechanically take up the spilled material, controlling for dust generation. Place the material in appropriate containers for disposal.[\[3\]](#)

Disposal Considerations

Ammonium tetrachloroaurate(III) hydrate and its containers must be disposed of as hazardous waste.[10] Disposal should be carried out at an industrial combustion plant or an approved waste disposal facility, in accordance with local, regional, and national regulations.[3]
[7]

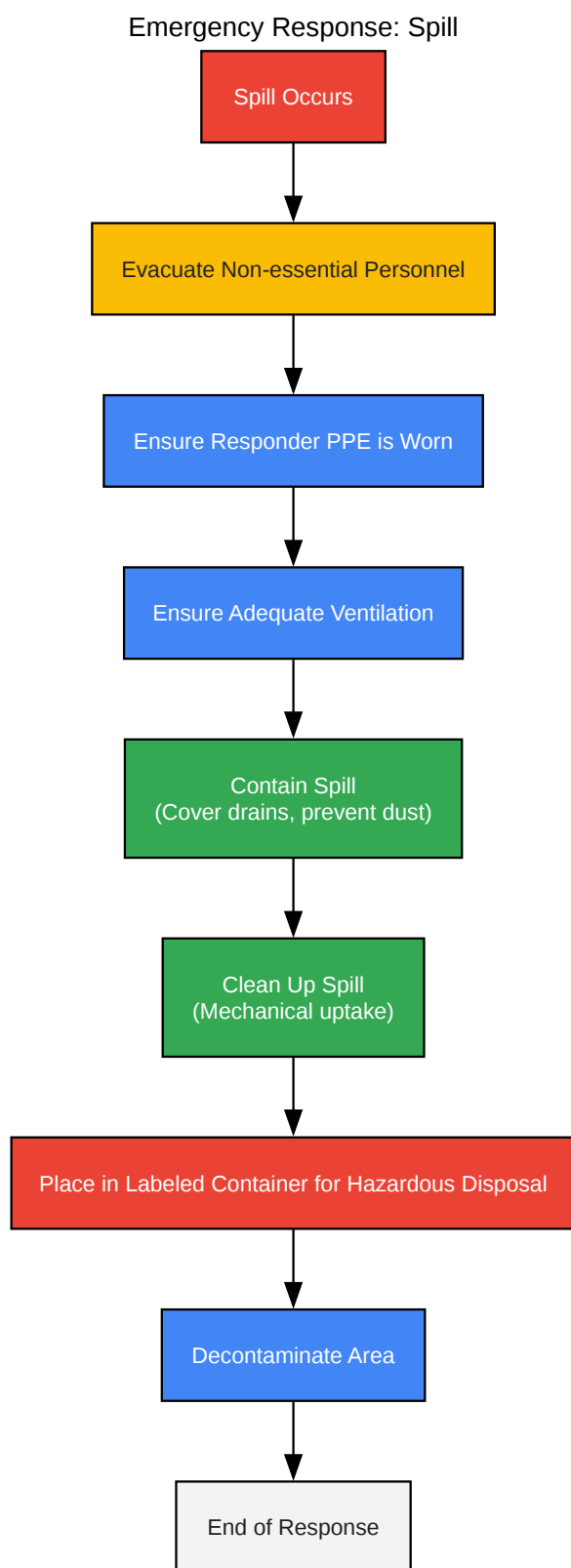
Visualized Workflows and Relationships

To further clarify the safety protocols, the following diagrams illustrate the logical flow of actions in key situations.



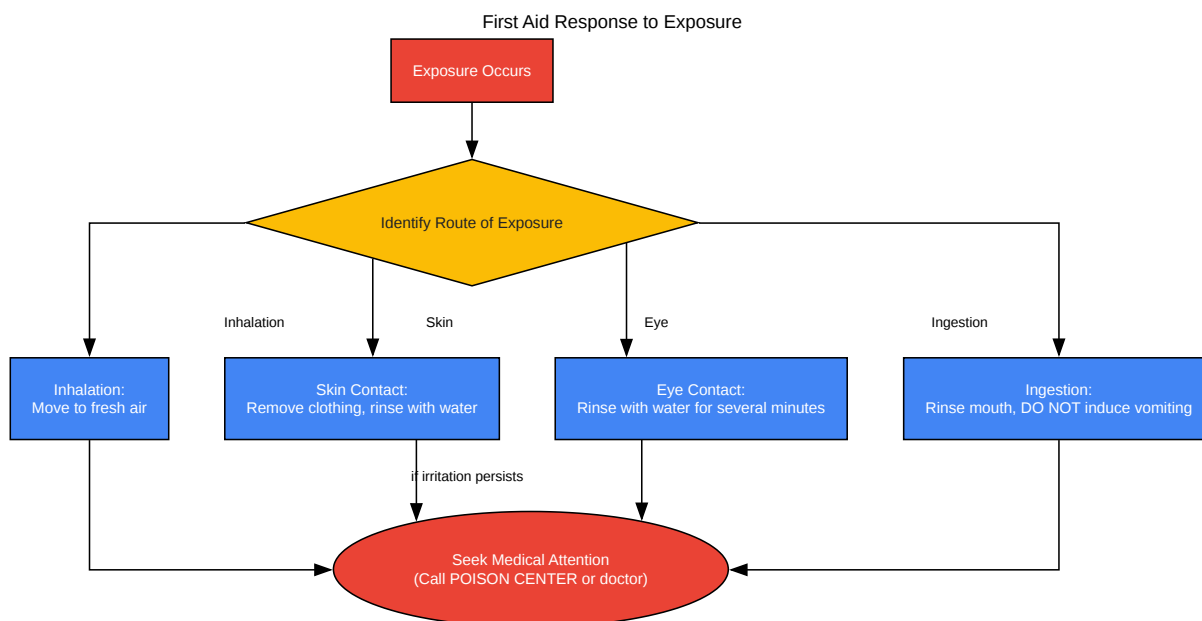
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Caption: A logical workflow for the safe handling of **Ammonium tetrachloroaurate(III) hydrate**.



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Caption: Step-by-step emergency response protocol for a spill.



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Caption: Decision-making process for first aid response following an exposure event.

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